

# Application Notes and Protocols: SBC-110736

## Stability and Storage

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### Compound of Interest

Compound Name: SBC-110736

Cat. No.: B610721

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These application notes provide a comprehensive overview of the recommended storage conditions and a generalized protocol for assessing the stability of **SBC-110736**, a small molecule inhibitor of proprotein convertase subtilisin/kexin type 9 (PCSK9).

## Introduction

**SBC-110736** is a research compound that has gained interest for its role in regulating low-density lipoprotein (LDL) cholesterol levels.<sup>[1]</sup> As with any bioactive small molecule, understanding its stability profile is critical for ensuring the accuracy and reproducibility of experimental results, as well as for defining appropriate storage and handling procedures. These notes are intended to guide researchers in maintaining the integrity of **SBC-110736** and in setting up stability studies.

## Physicochemical Properties

Property	Value	Reference
Molecular Formula	C <sub>26</sub> H <sub>27</sub> N <sub>3</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	413.51 g/mol	[2][3][4]
Appearance	White to off-white solid	[3]
CAS Number	1629166-02-4	[3]

## Recommended Storage Conditions

Proper storage is essential to prevent the degradation of **SBC-110736**. The following conditions are recommended based on information from various suppliers. For critical applications, it is advised to perform in-house stability assessments.

### Solid Form (Powder)

Temperature	Duration	Citations
-20°C	3 years	<a href="#">[3]</a> <a href="#">[4]</a>
4°C	2 years	<a href="#">[3]</a> <a href="#">[4]</a>
0-4°C	Short term (days to weeks)	<a href="#">[1]</a>
-20°C	Long term (months)	<a href="#">[1]</a>

### In Solvent (Stock Solutions)

It is recommended to prepare fresh solutions for use. If storage of stock solutions is necessary, the following conditions are suggested. Aliquoting the stock solution is highly recommended to avoid repeated freeze-thaw cycles.

Temperature	Duration	Citations
-80°C	2 years	<a href="#">[3]</a>
-20°C	1 year	<a href="#">[3]</a>

Note: Conflicting data exists for solvent stability, with some sources suggesting shorter durations of 6 months at -80°C and 1 month at -20°C.[\[4\]](#) Users should validate storage conditions for their specific solvent and concentration.

Shipping: **SBC-110736** is typically shipped at ambient temperature as a non-hazardous chemical.[\[1\]](#)[\[3\]](#)

## General Stability Profile and Incompatibilities

**SBC-110736** is stable under the recommended storage conditions.[5] However, to prevent chemical degradation, the following incompatibilities should be noted:

- Strong oxidizing agents[5]
- Strong acids[6]
- Magnesium[6]
- Metals[6]

## Experimental Protocol: Forced Degradation Study for **SBC-110736**

The following is a generalized protocol for a forced degradation (stress testing) study to determine the intrinsic stability of **SBC-110736**. This type of study is crucial for developing stability-indicating analytical methods.

Objective: To identify potential degradation pathways and products of **SBC-110736** under various stress conditions.

Materials:

- **SBC-110736** (solid powder)
- High-purity solvents (e.g., DMSO, acetonitrile, methanol)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>)
- Calibrated oven
- Photostability chamber
- High-Performance Liquid Chromatography (HPLC) system with a UV or DAD detector

- LC-MS system for peak identification (optional)

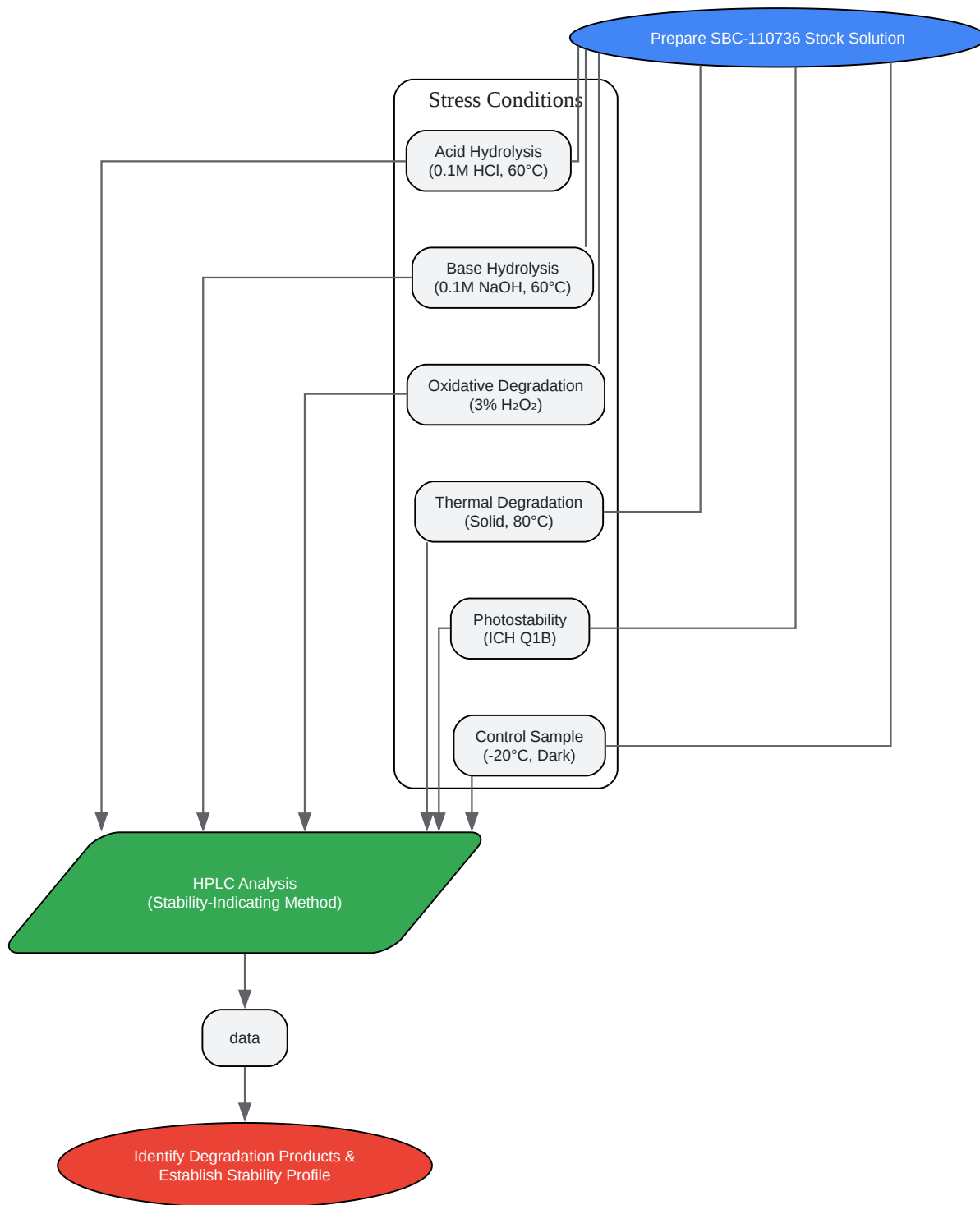
Protocol:

- Preparation of Stock Solution: Prepare a stock solution of **SBC-110736** in a suitable solvent (e.g., DMSO) at a known concentration (e.g., 1 mg/mL).
- Stress Conditions:
  - Acid Hydrolysis: Mix the stock solution with 0.1 M HCl and incubate at 60°C for 24-48 hours.
  - Base Hydrolysis: Mix the stock solution with 0.1 M NaOH and incubate at 60°C for 24-48 hours.
  - Oxidative Degradation: Mix the stock solution with 3% H<sub>2</sub>O<sub>2</sub> and keep at room temperature for 24-48 hours.
  - Thermal Degradation: Store the solid powder in an oven at a controlled temperature (e.g., 80°C) for a specified period.
  - Photostability: Expose the solid powder and the stock solution to light in a photostability chamber according to ICH Q1B guidelines.
  - Control Samples: Maintain an unstressed sample of the stock solution and solid powder at the recommended storage conditions (-20°C) in the dark.
- Sample Analysis:
  - At specified time points, withdraw aliquots from each stress condition.
  - Neutralize the acidic and basic samples before analysis.
  - Dilute all samples to an appropriate concentration for HPLC analysis.
  - Analyze the samples using a suitable stability-indicating HPLC method. The method should be capable of separating the intact **SBC-110736** from any degradation products.

- Monitor for the appearance of new peaks and the decrease in the peak area of the parent compound.
- Data Analysis:
  - Calculate the percentage of degradation of **SBC-110736** in each condition.
  - Characterize the degradation products using LC-MS if necessary to elucidate the degradation pathway.

## Visualizations

### Experimental Workflow for Forced Degradation Study



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Caption: Workflow for a forced degradation study of **SBC-110736**.

## Signaling Pathway Inhibition

Caption: Mechanism of action of **SBC-110736** in inhibiting PCSK9-mediated LDLR degradation.

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- To cite this document: BenchChem. [Application Notes and Protocols: SBC-110736 Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610721#stability-and-storage-conditions-for-sbc-110736]

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